

Synthesis of 2-Phenylpentane via Friedel-Crafts Alkylation: Application Notes and Protocols

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Compound of Interest

Compound Name: 2-Phenylpentane

Cat. No.: B179501

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Introduction

The Friedel-Crafts alkylation is a fundamental and versatile method in organic synthesis for the formation of carbon-carbon bonds, specifically for the attachment of alkyl groups to aromatic rings.[1][2] Developed by Charles Friedel and James Crafts in 1877, this electrophilic aromatic substitution reaction is widely employed in the synthesis of a variety of alkylbenzenes, which are crucial intermediates in the pharmaceutical, fragrance, and polymer industries. This application note provides a detailed protocol for the synthesis of **2-phenylpentane**, a valuable alkylbenzene intermediate, through the Friedel-Crafts alkylation of benzene using either 2-chloropentane or pentene isomers as the alkylating agent in the presence of a Lewis acid catalyst, typically aluminum chloride (AlCl_3).

The reaction proceeds through the generation of a secondary pentyl carbocation, which then acts as an electrophile and attacks the electron-rich benzene ring.[3][4] Understanding the reaction mechanism, potential side reactions such as polyalkylation and carbocation rearrangements, and purification techniques is critical for achieving a high yield and purity of the desired product.[3][5] These application notes provide two detailed experimental protocols, a comprehensive summary of reaction parameters, and essential safety information to guide researchers in the successful synthesis of **2-phenylpentane**.

Data Presentation

Table 1: Summary of Reactants and Product

Compound	Formula	Molar Mass (g/mol)	Boiling Point (°C)	Density (g/mL)
Benzene	C ₆ H ₆	78.11	80.1	0.876
2-Chloropentane	C ₅ H ₁₁ Cl	106.59	96-98	0.873
1-Pentene	C ₅ H ₁₀	70.13	30	0.641
2-Pentene	C ₅ H ₁₀	70.13	36	0.648
Aluminum Chloride	AlCl ₃	133.34	180 (sublimes)	2.44
2-Phenylpentane	C ₁₁ H ₁₆	148.25	190-192	0.863

Table 2: Experimental Conditions and Expected Yields for the Synthesis of **2-Phenylpentane**

Alkylating Agent	Catalyst	Benzene:Alkylating Agent:Catalyst (Molar Ratio)	Reaction Temperature (°C)	Reaction Time (hours)	Expected Yield (%)
2-Chloropentane	AlCl ₃	5 : 1 : 1.1	0 - 5	2	60 - 70
1-Pentene/2-Pentene	AlCl ₃ / H ₂ SO ₄	5 : 1 : 0.5	10 - 20	3	50 - 65

Note: Yields are approximate and can vary based on the purity of reagents, reaction scale, and precise control of reaction conditions.

Experimental Protocols

Protocol 1: Synthesis of 2-Phenylpentane from Benzene and 2-Chloropentane

Materials:

- Benzene (anhydrous)
- 2-Chloropentane
- Anhydrous Aluminum Chloride (AlCl_3)
- Anhydrous Diethyl Ether
- 1 M Hydrochloric Acid (HCl)
- Saturated Sodium Bicarbonate (NaHCO_3) solution
- Saturated Sodium Chloride (NaCl) solution (brine)
- Anhydrous Magnesium Sulfate (MgSO_4) or Sodium Sulfate (Na_2SO_4)
- Round-bottom flask with a magnetic stirrer
- Dropping funnel
- Reflux condenser with a drying tube (e.g., filled with CaCl_2)
- Ice bath
- Separatory funnel
- Distillation apparatus

Procedure:

- **Reaction Setup:** In a fume hood, equip a dry 250 mL three-necked round-bottom flask with a magnetic stirrer, a dropping funnel, and a reflux condenser fitted with a calcium chloride drying tube to protect the reaction from atmospheric moisture.

- **Charging the Flask:** Add 80 mL of anhydrous benzene to the flask. Cool the flask to 0-5 °C using an ice bath.
- **Catalyst Addition:** While stirring, carefully and portion-wise add 14.7 g (0.11 mol) of anhydrous aluminum chloride to the cooled benzene. The addition should be slow to control the exothermic reaction.
- **Addition of Alkylating Agent:** Place 10.7 g (0.1 mol) of 2-chloropentane in the dropping funnel and add it dropwise to the stirred benzene- AlCl_3 mixture over a period of 30-45 minutes. Maintain the reaction temperature between 0 and 5 °C throughout the addition.
- **Reaction:** After the addition is complete, continue stirring the reaction mixture in the ice bath for an additional 2 hours.
- **Quenching:** Slowly and carefully pour the reaction mixture onto 100 g of crushed ice in a 500 mL beaker. This step is highly exothermic and should be performed with caution in a fume hood. Stir the mixture until the ice has melted.
- **Work-up:** Transfer the mixture to a separatory funnel. Separate the organic layer. Wash the organic layer sequentially with 50 mL of 1 M HCl, 50 mL of water, 50 mL of saturated NaHCO_3 solution, and finally with 50 mL of brine.
- **Drying:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- **Solvent Removal:** Decant or filter the dried organic layer into a clean, dry round-bottom flask. Remove the excess benzene and diethyl ether by simple distillation.
- **Purification:** Purify the crude **2-phenylpentane** by fractional distillation under atmospheric pressure, collecting the fraction boiling between 190-192 °C.
- **Characterization:** Characterize the final product by its boiling point and spectroscopic methods (e.g., ^1H NMR, ^{13}C NMR, IR, and Mass Spectrometry) to confirm its identity and purity.

Protocol 2: Synthesis of 2-Phenylpentane from Benzene and Pentene

Materials:

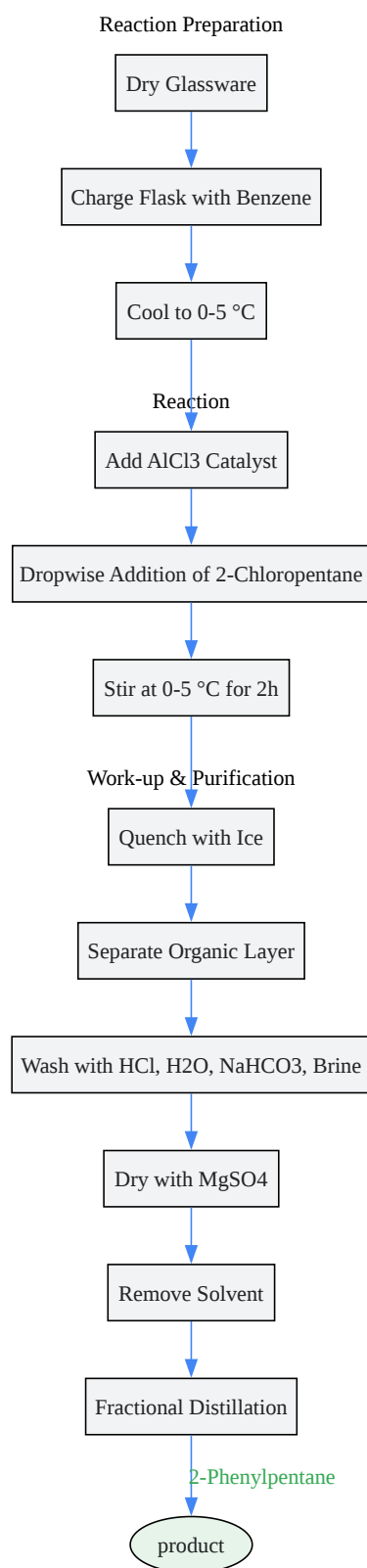
- Benzene (anhydrous)
- 1-Pentene or 2-Pentene
- Anhydrous Aluminum Chloride (AlCl_3) or concentrated Sulfuric Acid (H_2SO_4)
- Anhydrous Diethyl Ether
- 1 M Sodium Hydroxide (NaOH) solution
- Saturated Sodium Chloride (NaCl) solution (brine)
- Anhydrous Magnesium Sulfate (MgSO_4) or Sodium Sulfate (Na_2SO_4)
- Round-bottom flask with a magnetic stirrer
- Gas inlet tube
- Dropping funnel
- Ice bath
- Separatory funnel
- Distillation apparatus

Procedure:

- **Reaction Setup:** In a fume hood, set up a dry 250 mL three-necked round-bottom flask with a magnetic stirrer, a gas inlet tube, and a dropping funnel.
- **Charging the Flask:** Add 80 mL of anhydrous benzene and 6.7 g (0.05 mol) of anhydrous aluminum chloride to the flask. Cool the mixture to 10 °C.
- **Addition of Alkene:** Add 7.0 g (0.1 mol) of 1-pentene (or 2-pentene) to the dropping funnel. Add the alkene dropwise to the stirred benzene-catalyst mixture over 30 minutes, maintaining the temperature between 10-20 °C.

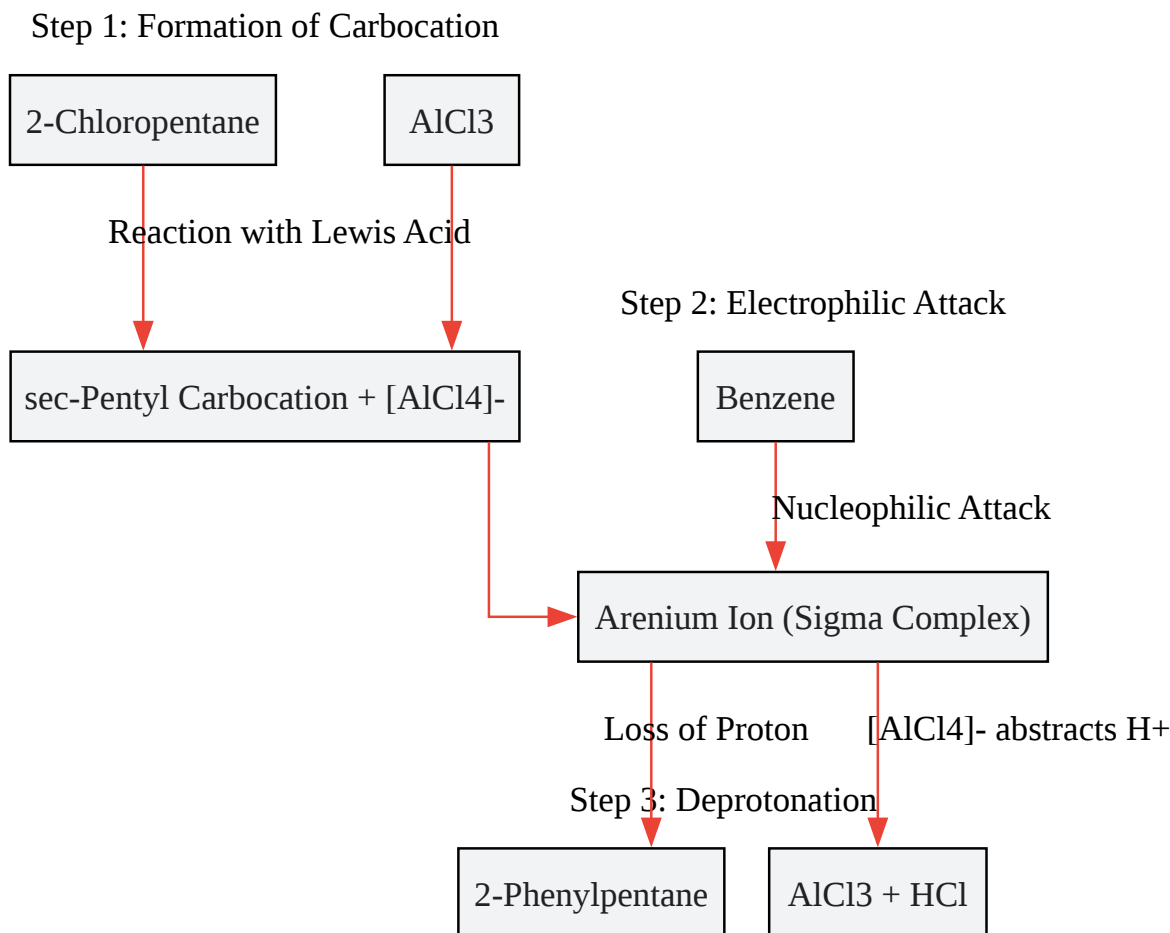
- **Reaction:** After the addition is complete, stir the mixture at room temperature for an additional 3 hours.
- **Quenching:** Carefully quench the reaction by slowly adding the mixture to 100 mL of ice-cold water in a beaker.
- **Work-up:** Transfer the mixture to a separatory funnel. Separate the organic layer. Wash the organic layer with 50 mL of 1 M NaOH solution, followed by 50 mL of water, and then 50 mL of brine.
- **Drying:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- **Solvent Removal:** Filter or decant the dried solution and remove the excess benzene by simple distillation.
- **Purification:** Purify the resulting **2-phenylpentane** by fractional distillation, collecting the fraction that boils at 190-192 °C.
- **Characterization:** Confirm the structure and purity of the product using appropriate spectroscopic techniques.

Mandatory Visualizations



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Caption: Experimental workflow for the synthesis of **2-phenylpentane**.



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Caption: Mechanism of Friedel-Crafts alkylation for **2-phenylpentane** synthesis.

Safety Precautions

All experiments should be conducted in a well-ventilated fume hood while wearing appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.

- Benzene: is a highly flammable liquid and a known carcinogen.[6] It is toxic and can cause genetic defects.[6] Avoid inhalation, ingestion, and skin contact.

- 2-Chloropentane: is a flammable liquid and is harmful if swallowed, inhaled, or in contact with skin.
- 1-Pentene and 2-Pentene: are extremely flammable liquids and may cause respiratory irritation.
- Aluminum Chloride (Anhydrous): is a corrosive solid that reacts violently with water, releasing heat and toxic hydrogen chloride gas. It can cause severe skin burns and eye damage. Handle in a dry environment and avoid contact with moisture.
- **2-Phenylpentane**: is a combustible liquid and may be an irritant to the skin and eyes.

In case of accidental exposure, immediately flush the affected area with copious amounts of water and seek medical attention. For spills, use appropriate absorbent material and dispose of it as hazardous waste. Always consult the Safety Data Sheets (SDS) for each chemical before use.

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